

Commercial Suppliers and Application Notes for Analytical Grade Momordicoside A

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Compound of Interest

Compound Name: Momordicoside A

Cat. No.: B1146075

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of commercial suppliers for analytical grade **Momordicoside A**, along with detailed application notes and experimental protocols for its use in research and drug development.

Commercial Suppliers of Analytical Grade Momordicoside A

Momordicoside A (CAS No. 75801-95-5) is a cucurbitane-type triterpenoid glycoside isolated from the bitter melon (*Momordica charantia*). It is available from several commercial suppliers in analytical grade purity, suitable for research and development purposes.

Supplier	Purity	Analysis Method	Physical Form	Storage
Biopurify	95%~99%	HPLC-DAD or/and HPLC- ELSD, Mass, NMR[1]	White powder	Store at 0-8°C[2]
BioCrick	High Purity	Not specified	Not specified	Not specified
Sigma-Aldrich	≥98.0%	Not specified	White powder[2]	Store at 0-8°C[2]
GlpBio	>95.00%	Not specified	Not specified	Store at -20°C[3]

Physicochemical Properties and Solution Preparation

- Molecular Formula: C₄₂H₇₂O₁₅[1]
- Molecular Weight: 817.02 g/mol [4]
- Solubility: Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone[5]. May require sonication or gentle heating to 37°C to fully dissolve[3].

Preparation of Stock Solutions

For in vitro cell-based assays, a 10 mM stock solution of **Momordicoside A** in DMSO is commonly prepared.

Protocol for Preparing a 10 mM Stock Solution:

- Weigh out 8.17 mg of **Momordicoside A** powder.
- Dissolve the powder in 1 mL of sterile DMSO.
- Vortex or sonicate briefly until the solution is clear.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

- Store the stock solution at -20°C for up to one month or at -80°C for up to six months[3].

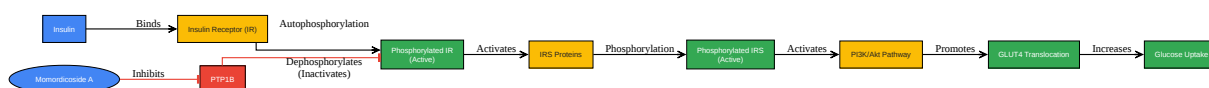
For in vivo studies, further dilution in appropriate vehicles like saline with solubilizing agents (e.g., Tween 80, PEG300) is necessary. It is crucial to ensure the final solution is clear before administration[3][6].

Application Notes: Biological Activities and Mechanisms of Action

Momordicoside A has garnered significant interest in the scientific community for its potential therapeutic properties, primarily attributed to its anti-diabetic and anti-cancer activities.

Anti-Diabetic Activity: Inhibition of PTP1B

Protein tyrosine phosphatase 1B (PTP1B) is a negative regulator of the insulin signaling pathway. Its inhibition is a key therapeutic strategy for type 2 diabetes. **Momordicoside A** has been identified as an inhibitor of PTP1B[3].



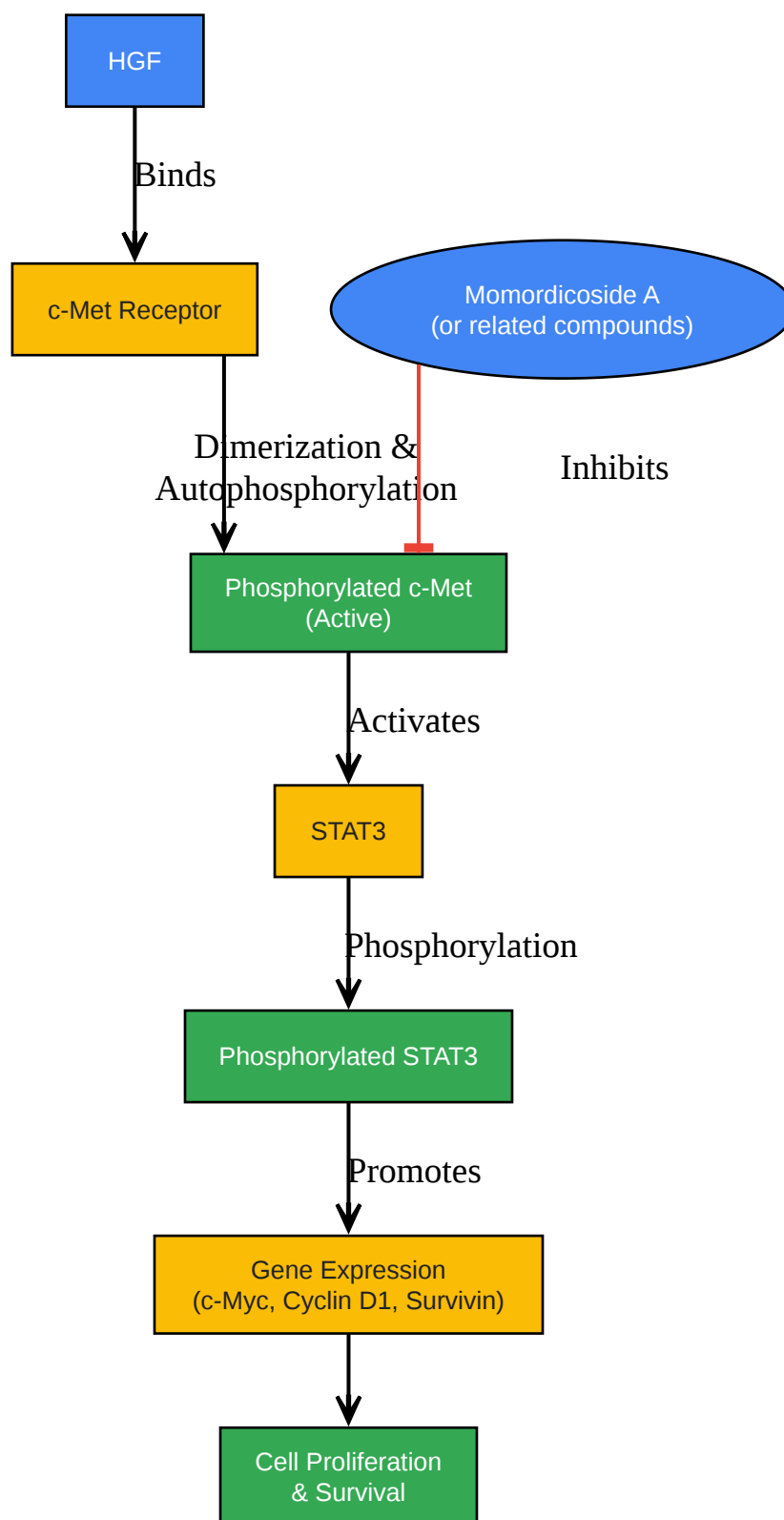
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Caption: **Momordicoside A** inhibits PTP1B, enhancing insulin signaling.

Anti-Cancer Activity: Modulation of c-Met and AMPK Signaling

Momordicoside A and related compounds from *Momordica charantia* have demonstrated anti-cancer effects by modulating key signaling pathways involved in cell proliferation, survival, and metabolism.

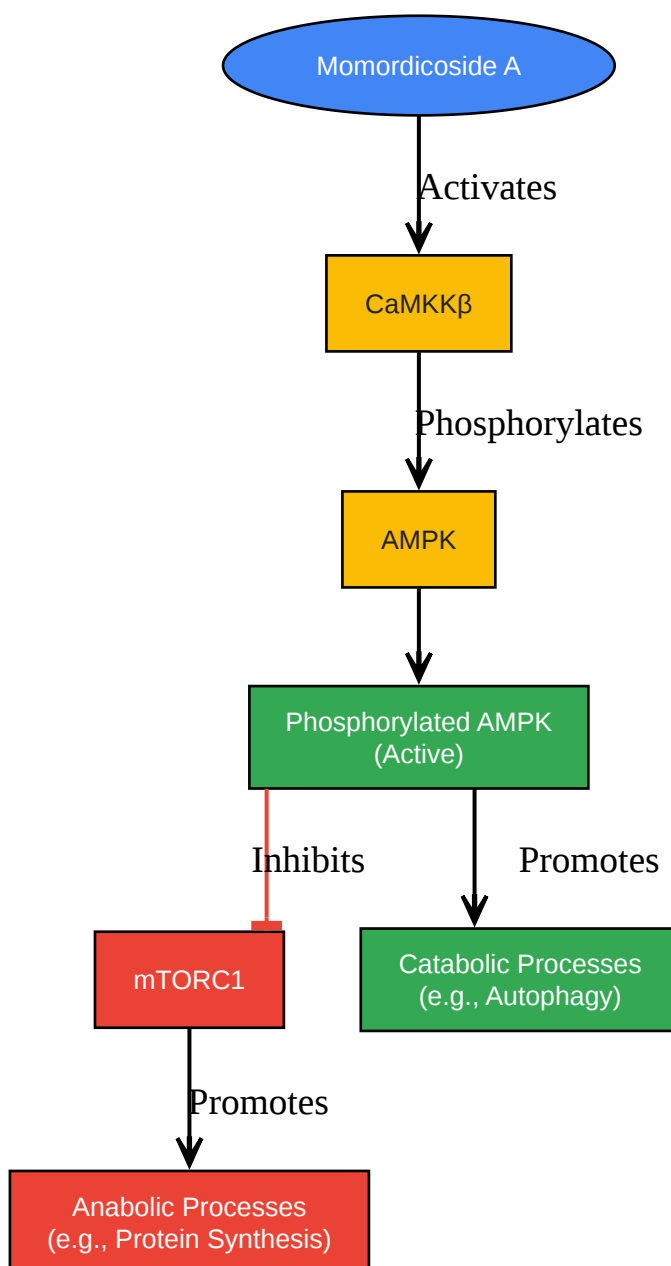
The c-Met receptor tyrosine kinase is often overactivated in various cancers, promoting tumor growth and metastasis. A related compound, Momordicine-I, has been shown to inhibit c-Met signaling in head and neck cancer cells[7].



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Caption: **Momordicoside A** may inhibit c-Met signaling to reduce cancer cell growth.

AMP-activated protein kinase (AMPK) is a central regulator of cellular energy homeostasis. Its activation can suppress cancer cell growth by inhibiting anabolic pathways and promoting catabolism. Triterpenoids from bitter melon have been shown to activate AMPK.



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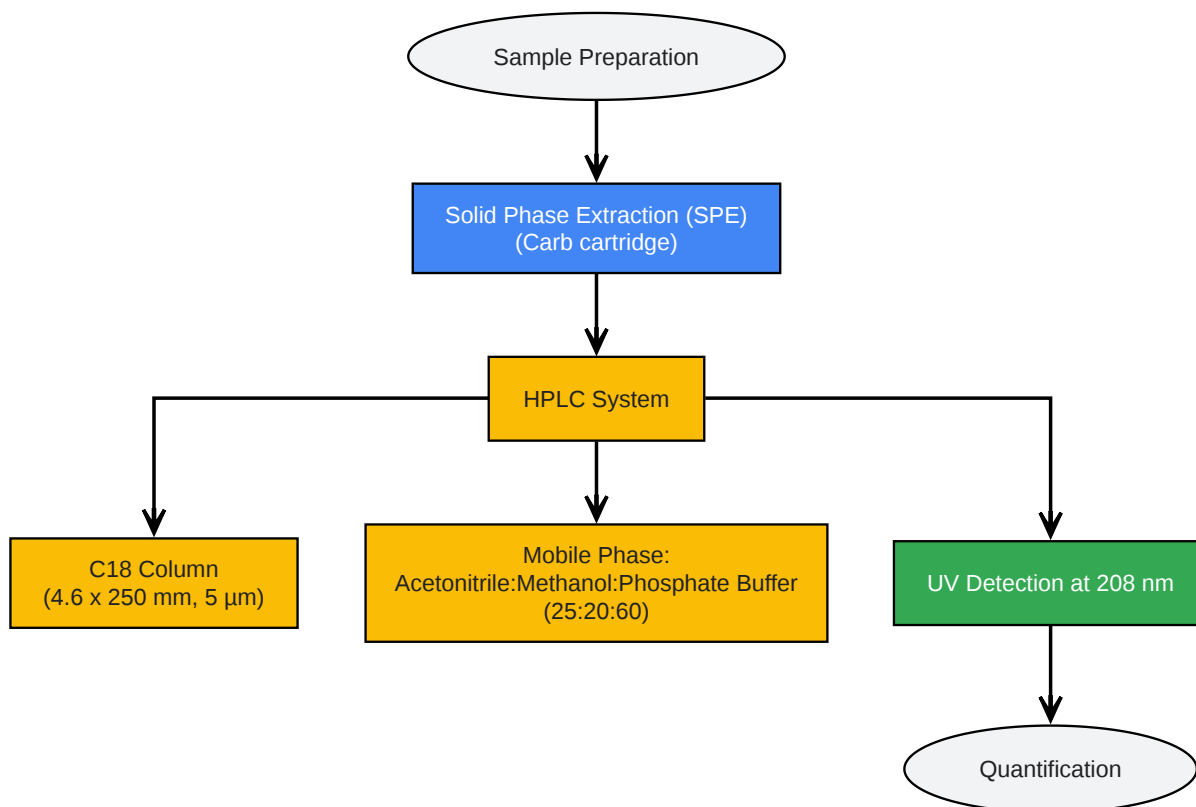
Caption: **Momordicoside A** activates AMPK, leading to metabolic reprogramming in cells.

Experimental Protocols

Analytical Method: High-Performance Liquid Chromatography (HPLC)

This protocol is adapted for the quantitative analysis of **Momordicoside A** in plant extracts or other matrices[8].

Experimental Workflow: HPLC Analysis of **Momordicoside A**



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